1H NMR Spectral Assignment for N-Acetyl-Phe-Octreotide Validation

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Compound of Interest

Compound Name:	*N-Acetyl-Phe-Octreotide*
Cat. No.:	*B1574728*

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

In the validation of Octreotide Acetate API, the identification of peptide-related impurities is a critical quality attribute (CQA). Among these, **N-Acetyl-Phe-Octreotide** (also known as Octreotide EP Impurity I or [Phe(Ac)]^{1}-Octreotide) represents a specific process-related impurity where the N-terminal D-Phenylalanine is acetylated.

While RP-HPLC is the standard for quantitative purity, it relies on retention time comparison, which can be prone to drift or co-elution with other hydrophobic variants. 1H NMR spectroscopy offers an orthogonal, structurally definitive validation method. This guide details the spectral assignment logic required to validate **N-Acetyl-Phe-Octreotide**, comparing its performance directly against the standard API and highlighting the specific diagnostic signals that prove structural identity.

Part 1: Comparative Analysis (NMR vs. HPLC)

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For the validation of peptide impurities, NMR and HPLC serve complementary but distinct roles. The table below compares their performance in the specific context of distinguishing N-terminal acetylation.

Feature	RP-HPLC (UV Detection)	1H NMR Spectroscopy
Primary Detection Principle	Hydrophobicity / Partition Coefficient	Magnetic Environment of Nuclei (Chemical Shift)
differentiation Mechanism	Retention Time shift (N-Ac is more hydrophobic)	Diagnostic signals (Acetyl-CH_3 singlet, Amide shift)
Specificity	Moderate. Risk of co-elution with other non-polar impurities (e.g., oligomers).	High. The acetyl group provides a unique spectral fingerprint (~1.9 ppm).
Structural Proof	Inferential (requires reference standard).	Definitive (connects Acetyl group to D-Phe via TOCSY).
Limit of Detection (LOD)	Excellent (< 0.05%).	Moderate (~0.1% - 0.5% depending on field strength/scans).
Sample Recovery	Destructive (unless fraction collected).	Non-destructive.

Expert Insight: While HPLC is superior for quantifying trace levels (<0.1%), NMR is the superior tool for validating the identity of the impurity peak during method development. The presence of a singlet at ~1.9 ppm combined with the downfield shift of the D-Phe

is the "smoking gun" that HPLC cannot provide.

Part 2: Experimental Protocol

To ensure high-resolution data suitable for assignment and validation, the following protocol utilizes 90% H_2O / 10% D_2O to preserve amide proton signals, which are crucial for confirming the acetylation site.

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1. Sample Preparation

- Solvent: 90% H_2O / 10% D_2O (phosphate buffer, pH 4.0–6.0 recommended to slow amide exchange).
- Concentration: 2.0 – 5.0 mM (approx. 2–5 mg in 500 µL) to ensure sufficient S/N for minor isomers.
- Reference: Internal DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) at 0.0 ppm.

2. Acquisition Parameters (600 MHz+)

- Temperature: 298 K (25°C).
- 1D 1H NMR:
  - Pulse Sequence: zgesgp (Excitation Sculpting) or lc1pnf2 (Watergate) for water suppression.
  - Spectral Width: 12-14 ppm (to capture downfield amides).
  - Scans: 64–128 (for API), 256+ (for impurity ID).
- 2D Experiments (Essential for Assignment):
  - TOCSY: Mixing time 60–80 ms. Establishes spin systems (connects NH -> H

    -> Side chain).
  - NOESY/ROESY: Mixing time 200–300 ms. Establishes sequential connectivity (

    to

).
  - HSQC (Natural Abundance): Optional, confirms carbon shifts of the acetyl group (~22 ppm).

Part 3: Spectral Assignment Logic

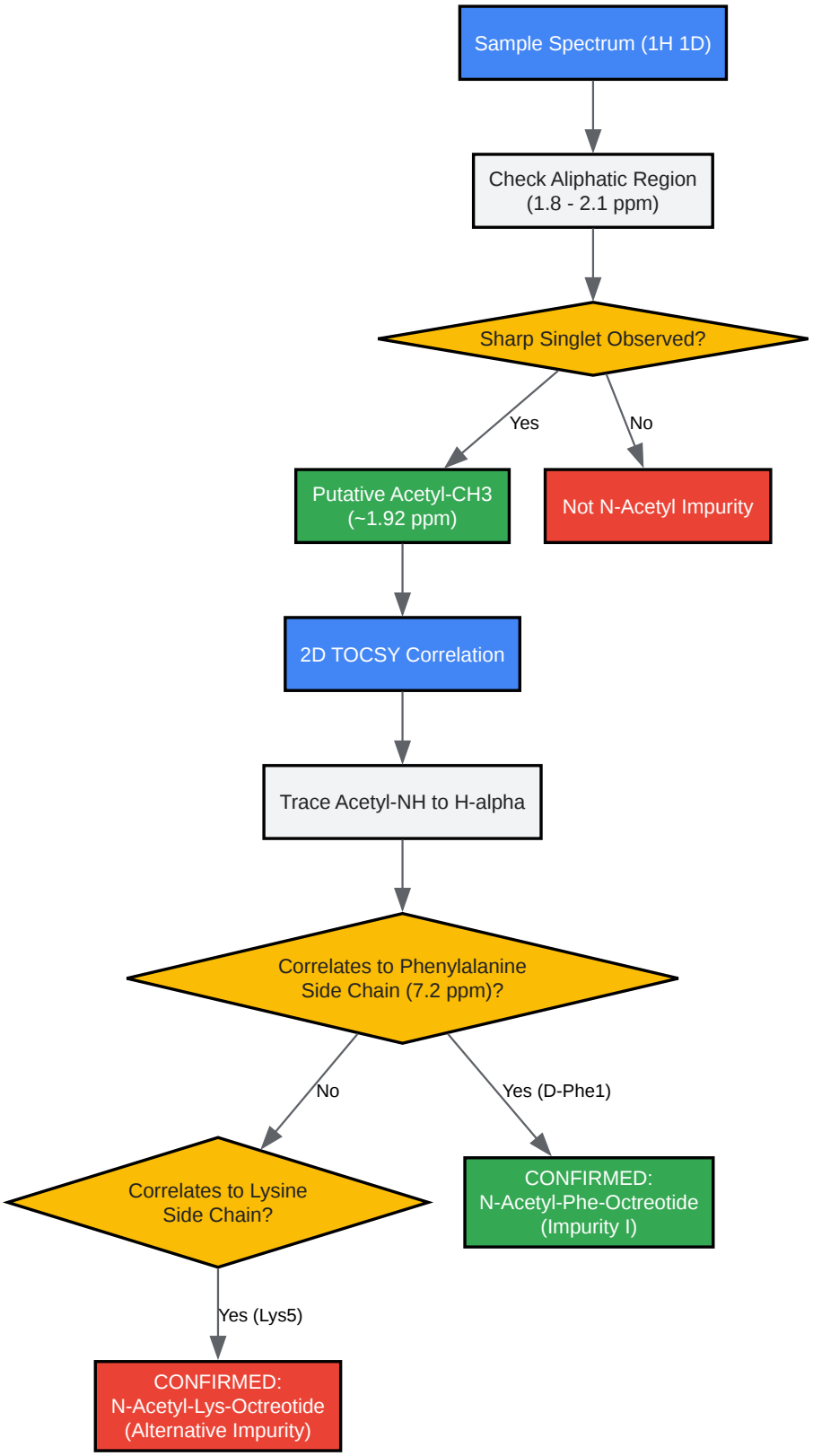
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The validation of **N-Acetyl-Phe-Octreotide** relies on detecting specific perturbations in the Octreotide spin system.

The Diagnostic Workflow

The following diagram illustrates the logical flow for assigning the N-acetyl impurity using 1D and 2D NMR data.

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Caption: Logic flow for distinguishing N-terminal acetylation (Impurity I) from Lysine acetylation using 2D TOCSY connectivity.

Detailed Assignment Analysis

1. The Acetyl Group (The "Fingerprint")

- Observation: In the 1D spectrum, a sharp singlet appears at

  1.90 – 2.05 ppm.

- Validation: This signal integrates to 3H relative to the peptide backbone. It is absent in the standard Octreotide Acetate spectrum (where acetate counter-ions appear at ~1.9 ppm but are pH-dependent and usually chemically distinct or can be removed via exchange).

- Specificity: To distinguish covalent N-acetyl from free acetate counter-ion, use Diffusion Ordered Spectroscopy (DOSY) or observe the NOE/TOCSY correlation to the peptide backbone. The covalent acetyl group will show an NOE to the D-Phe

  .

2. The D-Phe1 Spin System

- Standard Octreotide: The N-terminus is a free amine (

). The D-Phe1

  typically resonates upfield (~4.1 ppm) and the

  protons are in fast exchange with water (often invisible or very broad).

- **N-Acetyl-Phe-Octreotide**: The N-terminus is now an amide (

).

  - Shift: The D-Phe1

    shifts downfield (deshielded by the carbonyl) to

    4.5 – 4.7 ppm.

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- Amide Appearance: A new, sharp doublet for the D-Phe1

  appears in the amide region (

  8.0 – 8.5 ppm).

- TOCSY Proof: Irradiating this new

  in a 1D-TOCSY (or observing the cross-peak in 2D) will light up the D-Phe aromatic ring protons (

  7.2-7.4 ppm), proving the acetyl group is attached to the Phenylalanine and not the Lysine.

Part 4: Comparative Data Summary

The following table summarizes the expected chemical shift differences essential for validation.

Residue / Group	Atom	Octreotide Acetate (Standard) [1]	N-Acetyl-Phe-Octreotide (Impurity)	Validation Criterion
N-Terminus	Group	Free Amine ( )	Acetamide ( )	Presence of Acetyl Singlet
Acetyl	CH_3	N/A (Acetate counter-ion ~1.9 ppm)	1.92 ppm (s)	Covalent NOE to D-Phe NH
D-Phe1	NH	Not observed / Broad	~8.2 ppm (d)	Appearance of stable amide
D-Phe1	H	4.15 ppm	4.60 ppm	Downfield shift (~0.45 ppm)
D-Phe1	H	3.15 ppm	3.0 - 3.2 ppm	Minor perturbation
Lys5	NH	~7.5 ppm (Side chain amine)	~7.5 ppm (Unchanged)	confirm Lys is NOT acetylated

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Note: Chemical shifts are approximate and pH/temperature dependent. Values for Octreotide are based on aqueous buffer conditions (Menke et al., 2024).

Part 5: Validation Criteria for Regulatory Filing

When submitting this data for method validation (ICH Q2), ensure the following:

- Specificity: Demonstrate that the Acetyl-CH_3 singlet is resolved from the solvent and other impurity signals.
- Structural Confirmation: Provide the TOCSY spectrum showing the chain of connectivity: Acetyl-CH3 (NOE) -> D-Phe-NH (TOCSY) -> D-Phe-Hα -> D-Phe-Ar.
- System Suitability: The S/N ratio of the D-Phe1 H

  in the impurity sample must be >10:1.[1]

References

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